

Proper Disposal Procedures for TH-Z93 OxiStrips™

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Compound of Interest

Compound Name: TH-Z93

Cat. No.: B11927781

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Essential Safety and Logistical Information for Laboratory Professionals

The product identified by the catalog number **TH-Z93** is OxiStrips™, a diagnostic tool manufactured by Hardy Diagnostics used for the detection of cytochrome oxidase activity in bacteria.[1][2][3] According to the manufacturer, OxiStrips™ in their unused state do not require a Safety Data Sheet (SDS) under OSHA's Hazard Communication standard, indicating they are not classified as hazardous chemical products.

The primary consideration for the disposal of **TH-Z93** OxiStrips™ arises after their intended use in a laboratory setting. Once used, these strips are presumed to be contaminated with viable microorganisms and must be treated as biohazardous waste. The recommended procedure for rendering this waste non-infectious is through steam sterilization (autoclaving).

Experimental Protocol: Decontamination of Used TH-Z93 OxiStrips™

The following protocol outlines the standard methodology for the sterilization of used OxiStrips™ and similar laboratory disposables contaminated with biological material.

Objective: To sterilize used OxiStrips™ to eliminate biological hazards, rendering them safe for final disposal.

Materials:

- Used **TH-Z93** OxiStrips™
- Autoclavable biohazard bag (red or orange, marked with a biohazard symbol)
- Secondary, leak-proof, and puncture-resistant container (e.g., an autoclave pan)
- Steam autoclave
- Heat-sensitive indicator tape (autoclave tape)
- Personal Protective Equipment (PPE): heat-resistant gloves, safety glasses, lab coat

Procedure:

- Collection: Immediately after use, place the contaminated OxiStrips™ into a designated autoclavable biohazard bag.
- Preparation for Autoclaving:
 - Do not overfill the bag; steam penetration is crucial for effective sterilization. Keep the bag about 2/3 full at most.
 - Add a small amount of water (approx. 250 mL or 1 cup) to the bag to facilitate steam generation.[\[4\]](#)
 - Leave the top of the bag open or loosely closed to allow steam to enter.[\[4\]](#)
 - Place the biohazard bag inside a secondary, leak-proof container to contain any potential leaks during the autoclave cycle.
 - Apply heat-sensitive autoclave tape to the outside of the bag. This tape will change color or display stripes to indicate that the required temperature has been reached.
- Autoclave Operation:
 - Load the prepared container into the autoclave. Ensure there is enough space around the bag for steam to circulate freely.

- Operate the autoclave according to the manufacturer's instructions, using a standard gravity displacement cycle for biohazardous waste.
- The cycle must achieve and maintain the parameters outlined in the table below to ensure sterilization.
- Post-Autoclave Handling:
 - After the cycle is complete, ensure the autoclave chamber pressure has returned to a safe level before opening the door.
 - Wear appropriate PPE, including heat-resistant gloves and safety glasses, when removing the hot container.
 - Allow the bag to cool before handling.
 - Check the autoclave tape to verify that the sterilization parameters were met.
- Final Disposal:
 - Once the waste has been successfully autoclaved and cooled, the biohazard bag can be securely closed.
 - The autoclaved bag, now considered non-infectious solid waste, can typically be disposed of in the regular municipal solid waste stream. Always adhere to your institution's specific policies and local regulations for disposal of treated biohazardous waste.

Data Presentation: Autoclave Sterilization Parameters

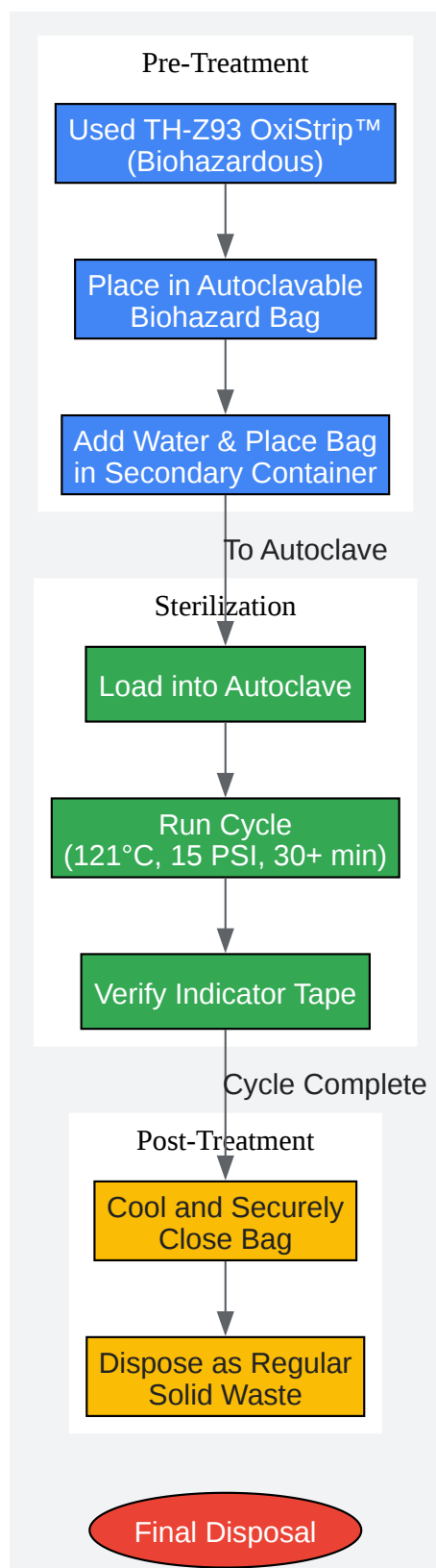
The following table summarizes the essential quantitative parameters for the effective steam sterilization of biohazardous waste, including used OxiStrips™.

| Parameter | Standard Value | Purpose |
|--------------------|--------------------------------------|---|
| Temperature | 121°C (250°F) | To ensure the complete inactivation of all microorganisms. |
| Pressure | 15 - 20 PSI (pounds per square inch) | To achieve the high temperatures necessary for sterilization. |
| Minimum Cycle Time | 30 minutes | To allow for adequate steam penetration and contact with the waste. |

Note: Cycle times may need to be increased for larger or more densely packed loads to ensure complete sterilization.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the procedural flow for the safe disposal of used **TH-Z93** OxiStrips™.



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Caption: Workflow for the safe disposal of used **TH-Z93** OxiStrips™.

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